

Essential Disposal Protocol for C13-113-tri-tail

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	C13-113-tri-tail	
Cat. No.:	B11935263	Get Quote

For Research Use Only. Not for human or veterinary use.

This document provides essential safety and logistical procedures for the proper disposal of **C13-113-tri-tail** (CAS: 1381861-86-4), an ionizable lipid molecule used in laboratory research for formulating Lipid Nanoparticles (LNPs).[1][2][3] Adherence to these guidelines is critical for ensuring personnel safety and environmental compliance.

Immediate Safety Concerns & Chemical Properties

While a comprehensive Safety Data Sheet (SDS) for **C13-113-tri-tail** is not publicly available, its structural components—an amino alcohol head group and long hydrophobic carbon tails—suggest it should be handled as a potentially hazardous chemical.[1][2] Shipped as a non-hazardous chemical under ambient temperatures, its stability is sufficient for ordinary shipping times. However, proper laboratory precautions are essential.

Key Safety Actions:

- Personal Protective Equipment (PPE): Always wear standard laboratory PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- Avoid Inhalation and Contact: Handle the compound in a well-ventilated area, preferably
 within a chemical fume hood, to avoid inhalation of any aerosols. Prevent direct contact with
 skin and eyes.
- Spill Response: In case of a spill, isolate the area. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed, labeled container for hazardous waste



disposal.

A summary of relevant physical and chemical data for **C13-113-tri-tail** is provided below.

Property	Value	Sourc
CAS Number	1381861-86-4	
Chemical Formula	C44H93N3O3	•
Molecular Weight	712.25 g/mol	•
Appearance	Not specified (handle as a potential solid or viscous liquid)	
Solubility	Soluble in DMSO	•
Storage	Short-term: 0-4°C; Long-term: -20°C. Keep dry and dark.	•

Step-by-Step Disposal Procedure

All chemical waste must be managed in a safe, compliant, and environmentally sound manner from the point of generation to final disposal. The following steps outline the required disposal protocol for **C13-113-tri-tail** and associated waste.

Step 1: Waste Identification and Segregation

- Identify Waste Stream: All materials contaminated with **C13-113-tri-tail**, including unused neat compound, solutions, contaminated labware (e.g., pipette tips, vials), and spill cleanup materials, must be treated as hazardous chemical waste.
- Segregate Waste: Do not mix C13-113-tri-tail waste with other waste streams unless
 explicitly permitted by your institution's Environmental Health and Safety (EH&S) office.
 Specifically, keep it separate from:
 - Acids and bases.
 - Oxidizing and reducing agents.



• Aqueous and non-aqueous wastes, unless the waste is already in solution.

Step 2: Containerization

- Select Appropriate Containers: Use only compatible, leak-proof containers for waste collection, preferably the original container if it is in good condition. For solutions, plastic containers are often preferred. Ensure containers have secure, tight-fitting lids.
- Secondary Containment: Place the primary waste container within a larger, chemically resistant secondary container (e.g., a tub or tray) to contain any potential leaks. The secondary container must be able to hold at least the volume of the largest primary container.
- Headspace: Leave at least one inch of headspace in liquid waste containers to allow for expansion and prevent rupture.

Step 3: Labeling

- Label Immediately: Affix a "Hazardous Waste" label to the container as soon as the first drop
 of waste is added.
- Complete Information: The label must be filled out completely and accurately, including:
 - The words "Hazardous Waste."
 - Full chemical name: "C13-113-tri-tail".
 - All components of any mixture, including solvents and their approximate percentages.
 - The date accumulation started.
 - The specific hazards (e.g., Irritant, Environmental Hazard).

Step 4: Accumulation and Storage

 Designated Area: Store the waste in a designated Satellite Accumulation Area (SAA) that is at or near the point of generation. Do not move waste between different rooms for storage.



- Keep Containers Closed: Waste containers must remain tightly closed at all times, except when adding waste.
- Storage Limits: Do not exceed the maximum volume limits for an SAA, which is typically 55
 gallons for total hazardous waste or one quart for acutely toxic waste.

Step 5: Request for Disposal

- Schedule Pickup: Once the waste container is nearly full (e.g., 75% capacity) or has been accumulating for a set period (e.g., 6-12 months, per institutional policy), submit a request for pickup to your institution's EH&S department.
- Do Not Transport: Laboratory personnel should never transport hazardous waste to a central storage facility. This must be done by trained EH&S staff.

Experimental Protocol: Decontamination of Glassware

This protocol details the procedure for decontaminating glassware that has come into contact with **C13-113-tri-tail**.

Methodology:


- Initial Rinse: Under a fume hood, perform a preliminary rinse of the glassware with a suitable solvent in which **C13-113-tri-tail** is soluble (e.g., ethanol or DMSO). This initial rinseate must be collected and disposed of as hazardous liquid waste.
- Triple Rinse: Rinse the glassware three times with the chosen solvent. Each rinse volume should be approximately 10% of the container's volume. Collect all rinsate in the designated hazardous waste container.
- Washing: After the solvent rinse, the glassware can be washed with laboratory detergent and water.
- Final Rinse: Perform a final rinse with deionized water.
- Drying: Allow the glassware to air dry or place it in a drying oven as appropriate.



Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of **C13-113-tri-tail** waste.





Click to download full resolution via product page

C13-113-tri-tail Disposal Workflow



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. medkoo.com [medkoo.com]
- 2. peg.bocsci.com [peg.bocsci.com]
- 3. C13-113-tri-tail | CAS:1381861-86-4 | AxisPharm [axispharm.com]
- To cite this document: BenchChem. [Essential Disposal Protocol for C13-113-tri-tail]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11935263#c13-113-tri-tail-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com







© 2025 BenchChem. All rights reserved.